

Navigating the Safe Disposal of 1-Hydroxycyclohexanecarboxylic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 1-Hydroxycyclohexanecarboxylic acid

Cat. No.: B072880

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information for the proper disposal of **1-Hydroxycyclohexanecarboxylic acid**, ensuring operational integrity and adherence to regulatory standards.

Hazard Profile and Safety Recommendations

1-Hydroxycyclohexanecarboxylic acid presents several hazards that necessitate careful handling during disposal. According to the Global Harmonized System (GHS) of Classification and Labelling of Chemicals, this compound is classified as follows:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- Skin irritation (Category 2): Causes skin irritation.[\[1\]](#)[\[2\]](#)
- Serious eye irritation (Category 2): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

To mitigate these risks, the following personal protective equipment (PPE) is mandatory when handling **1-Hydroxycyclohexanecarboxylic acid**:

- Hand Protection: Wear chemical-impermeable gloves that have been inspected prior to use. [\[1\]](#) The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[\[1\]](#)
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: Wear impervious clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respiratory mask.

Step-by-Step Disposal Protocol

The primary methods for the disposal of **1-Hydroxycyclohexanecarboxylic acid** are through a licensed chemical destruction plant or by controlled incineration.[\[1\]](#) Under no circumstances should this chemical be discharged into sewer systems or the environment.[\[1\]](#)

1. Waste Collection and Storage:

- Collect waste **1-Hydroxycyclohexanecarboxylic acid** in a suitable, closed, and clearly labeled container.
- Store the waste container in a dry, cool, and well-ventilated area, away from incompatible materials such as oxidizing agents.[\[1\]](#)
- Ensure the storage area is secure and, if required, locked.[\[1\]](#)[\[3\]](#)

2. Spill Management:

- In the event of a spill, immediately evacuate the area and remove all sources of ignition.[\[1\]](#)
- Ventilate the area of the spill.
- Wearing appropriate PPE, contain the spill using an inert absorbent material.

- Collect the absorbed material using spark-proof tools and place it into a suitable container for disposal.^[1]
- Do not let the chemical enter drains.^[1]

3. Final Disposal:

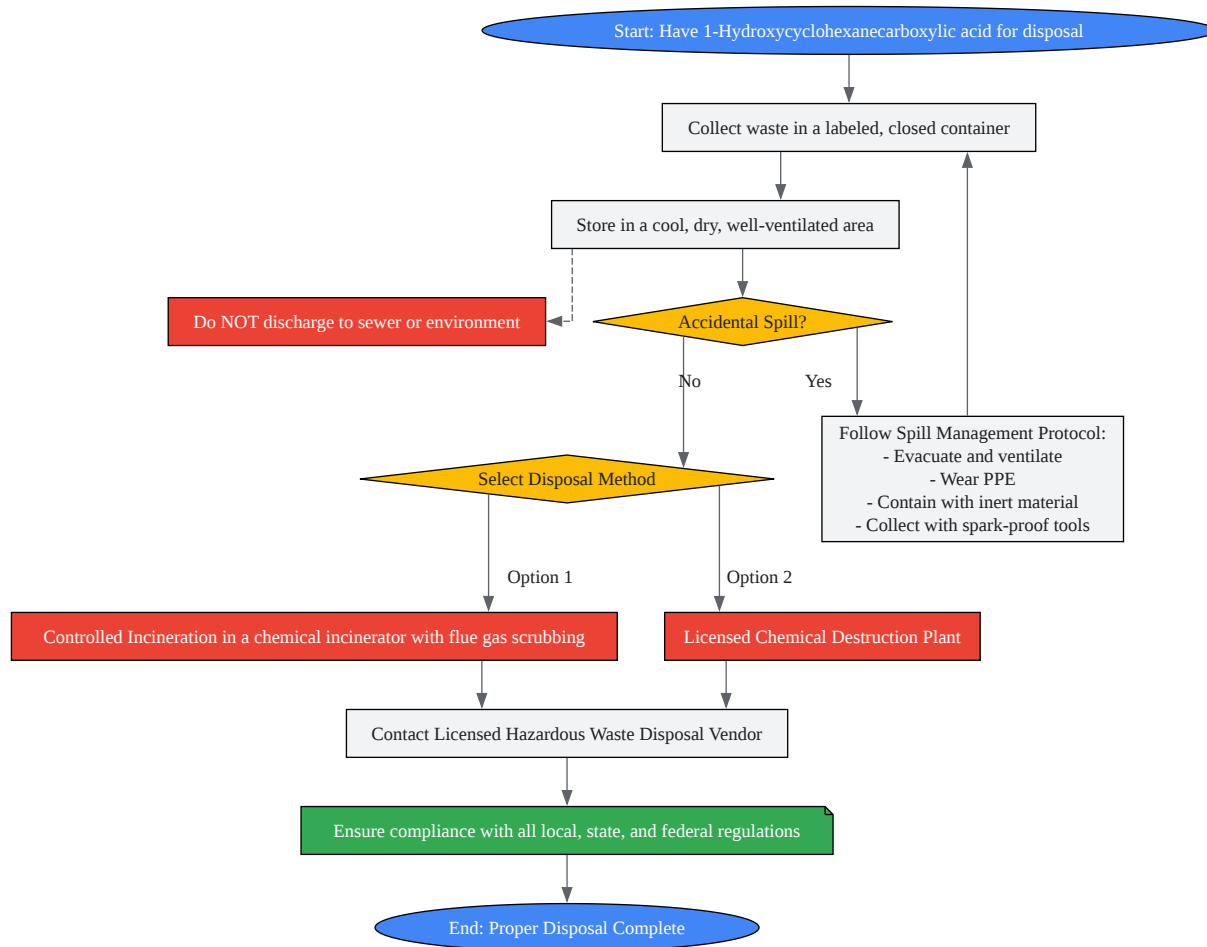
- Arrange for the collection and disposal of the waste by a licensed hazardous waste disposal company.
- The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.
- Always adhere to all federal, state, and local environmental regulations regarding chemical waste disposal.^[3]

4. Container Decontamination:

- Empty containers can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning.^[1]
- Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill, in accordance with local regulations.^[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-Hydroxycyclohexanecarboxylic acid**.



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Caption: Disposal workflow for **1-Hydroxycyclohexanecarboxylic acid**.

Quantitative Data Summary

While specific quantitative exposure limits or disposal-related numerical data for **1-Hydroxycyclohexanecarboxylic acid** are not readily available in the provided search results, the following table summarizes its key identifiers.

Property	Value
CAS Number	1123-28-0
Molecular Formula	C ₇ H ₁₂ O ₃
Molecular Weight	144.17 g/mol

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- To cite this document: BenchChem. [Navigating the Safe Disposal of 1-Hydroxycyclohexanecarboxylic Acid: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072880#1-hydroxycyclohexanecarboxylic-acid-proper-disposal-procedures]

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